

Application Notes: Preparation of 2-NP-AOZ Standard Solution

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Compound of Interest

Compound Name: 2-NP-AOZ

Cat. No.: B030829

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Introduction

2-NP-AOZ, or 3-[[[(2-nitrophenyl)methylene]amino]-2-oxazolidinone, is a derivatized metabolite of the nitrofurantoin antibiotic, furazolidone.[1] Due to the prohibition of nitrofurantoin use in food-producing animals, regulatory bodies monitor for the presence of their tissue-bound metabolites. 3-amino-2-oxazolidinone (AOZ), the primary metabolite of furazolidone, is derivatized with o-nitrobenzaldehyde (o-NBA) to form **2-NP-AOZ**. This stable derivative is then used as an analytical reference standard for the quantitative determination of furazolidone residues in various matrices, such as aquatic animals and livestock.[2][3] Accurate preparation of **2-NP-AOZ** standard solutions is critical for generating reliable calibration curves for analytical methods like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA).[2]

This document provides a detailed protocol for the preparation of a 1000 µg/mL primary stock solution and subsequent working standard solutions of **2-NP-AOZ**.

Quantitative Data Summary

The following table summarizes the key properties and recommended conditions for the **2-NP-AOZ** analytical standard.

Parameter	Value	Source(s)
Chemical Name	3-[[[2-nitrophenyl)methylene]amino]-2-oxazolidinone	[1]
Synonym	NPAOZ	[1]
CAS Number	19687-73-1	[1][2]
Molecular Formula	C ₁₀ H ₉ N ₃ O ₄	[1]
Molecular Weight	235.20 g/mol	[1]
Format	Solid / Neat	[1]
Purity	>95% (HPLC)	[4]
Solubility	Slightly soluble in Methanol and Chloroform	[1][2]
Storage (Solid)	-20°C	[2][4]
Stability (Solid)	≥ 4 years	[1]
Stock Solution Conc.	1000 µg/mL (1000 ppm)	
Stock Solution Solvent	Methanol	
Stock Solution Storage	≤ -18°C in a freezer	
Stock Solution Stability	Up to 1 year	
Working Solution Storage	≤ -18°C in a freezer	
Working Solution Stability	Up to 6 months	

Experimental Protocol

This protocol details the preparation of a 1000 µg/mL stock standard solution and a 10 µg/mL intermediate working solution. These can be further diluted to create calibration standards.

1. Materials and Equipment

- Chemicals:
 - **2-NP-AOZ** analytical standard (solid, neat)
 - Methanol (HPLC or LC-MS grade)
- Equipment:
 - Analytical balance (readable to at least 0.01 mg)
 - 10 mL Class A volumetric flasks (x2)
 - Calibrated pipettes (e.g., 100 μ L)
 - Spatula
 - Weighing paper or boat
 - Ultrasonic bath
 - Amber glass vials for storage
 - Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2. Preparation of 1000 μ g/mL Stock Standard Solution

- Equilibration: Remove the **2-NP-AOZ** analytical standard from the -20°C storage and allow it to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh approximately 10 mg (\pm 0.01 mg) of the **2-NP-AOZ** standard onto weighing paper and record the exact weight.
- Transfer: Carefully transfer the weighed standard into a 10 mL Class A volumetric flask.
- Initial Dissolution: Add approximately 5 mL of methanol to the flask.
- Sonication: Place the flask in an ultrasonic bath and sonicate until the standard is completely dissolved. Given that **2-NP-AOZ** is slightly soluble, this step is crucial for ensuring complete dissolution.

- **Final Dilution:** After the solution has returned to room temperature, add methanol to the 10 mL mark of the volumetric flask.
- **Homogenization:** Cap the flask tightly and invert it several times to ensure the solution is thoroughly mixed.
- **Storage:** Transfer the solution to a labeled amber glass vial and store it in a freezer at or below -18°C. This stock solution is stable for up to one year.

3. Preparation of 10 µg/mL Intermediate Standard Solution

- **Pipetting:** Using a calibrated pipette, transfer 0.1 mL (100 µL) of the 1000 µg/mL stock solution into a new 10 mL Class A volumetric flask.
- **Dilution:** Add methanol to the 10 mL mark.
- **Homogenization:** Cap the flask tightly and invert it several times to mix thoroughly.
- **Storage:** Transfer to a labeled amber vial and store in a freezer at or below -18°C. This intermediate solution is stable for up to six months.

4. Preparation of Calibration Curve Standards

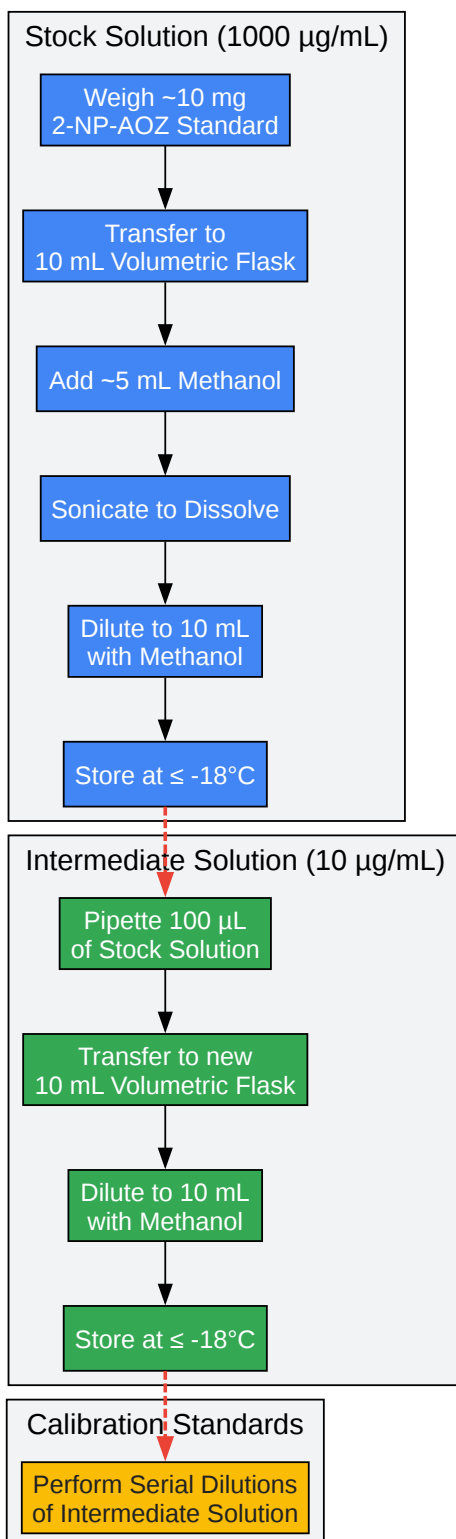
Prepare a series of calibration standards by performing serial dilutions of the 10 µg/mL intermediate solution with methanol to achieve the desired concentration range for your analytical method.

Safety Precautions

- Handle **2-NP-AOZ** and methanol in a well-ventilated fume hood.
- Wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2-NP-AOZ** and methanol before handling.
- This product is intended for research and analytical applications only.^{[5][6]}

Visualizations

Workflow for 2-NP-AOZ Standard Solution Preparation



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Caption: Workflow for **2-NP-AOZ** Standard Solution Preparation.

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